

Luteolin vs. Dodonaflavonol: A Comparative Analysis of Neuroprotective Effects

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Compound of Interest

Compound Name: *Dodonaflavonol*

Cat. No.: *B592822*

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A Note on the Comparison: Due to a scarcity of published experimental data on the neuroprotective effects of **Dodonaflavonol**, this guide provides a comparative analysis between the well-researched flavonoid Luteolin and another extensively studied neuroprotective flavonoid, Quercetin. This comparison serves as a template to illustrate the requested data presentation, experimental detail, and visualization, which can be adapted should more data on **Dodonaflavonol** become available.

Overview of Neuroprotective Mechanisms

Luteolin and Quercetin are both flavonoids recognized for their potent antioxidant and anti-inflammatory properties, which are central to their neuroprotective effects. They exert their influence through the modulation of several key signaling pathways involved in cellular stress responses and inflammation.

Luteolin, a flavone, has been shown to protect neuronal cells from damage induced by oxidative stress, neurotoxins, and inflammatory insults. Its mechanisms include the activation of the Nrf2-ARE pathway, which boosts endogenous antioxidant defenses, and the inhibition of pro-inflammatory pathways such as NF- κ B.

Quercetin, a flavonol, is one of the most abundant flavonoids in fruits and vegetables and has been extensively studied for its neuroprotective potential. Similar to Luteolin, Quercetin's protective actions are attributed to its ability to scavenge reactive oxygen species (ROS), chelate metals, and modulate signaling pathways like Nrf2/ARE, NF- κ B, and MAPK.

Quantitative Comparison of Neuroprotective Efficacy

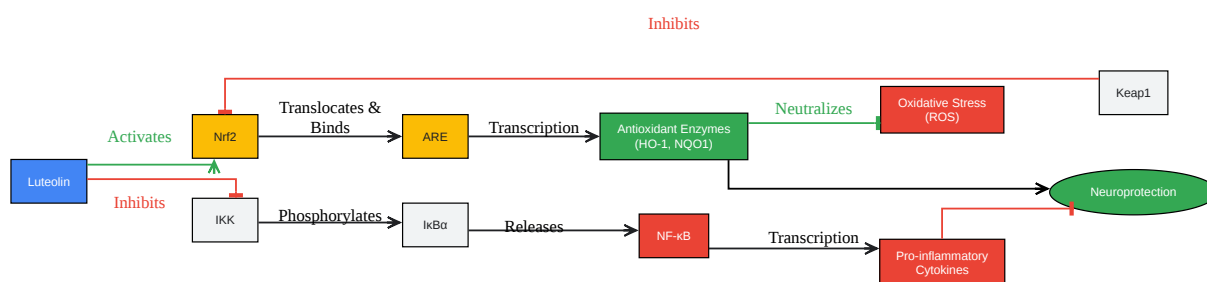
The following tables summarize key quantitative data from in vitro studies, providing a direct comparison of the neuroprotective and antioxidant activities of Luteolin and Quercetin.

Table 1: In Vitro Neuroprotection and Antioxidant Activity

Parameter	Luteolin	Quercetin	Cell Model & Insult	Reference
Neuroprotection (Cell Viability)				
EC50 vs. H ₂ O ₂ -induced injury	~10 µM	~5 µM	PC12 cells	
% Viability at 20 µM	Increased to ~85%	Increased to ~90%	SH-SY5Y cells (rotenone-induced)	
Antioxidant Activity				
IC50 for DPPH radical scavenging	~15 µM	~10 µM	Cell-free assay	
ROS Reduction at 10 µM	~40% reduction	~50% reduction	HT22 cells (glutamate-induced)	
Anti-inflammatory Activity				
NO production inhibition (LPS)	~60% at 25 µM	~55% at 25 µM	BV2 microglia	

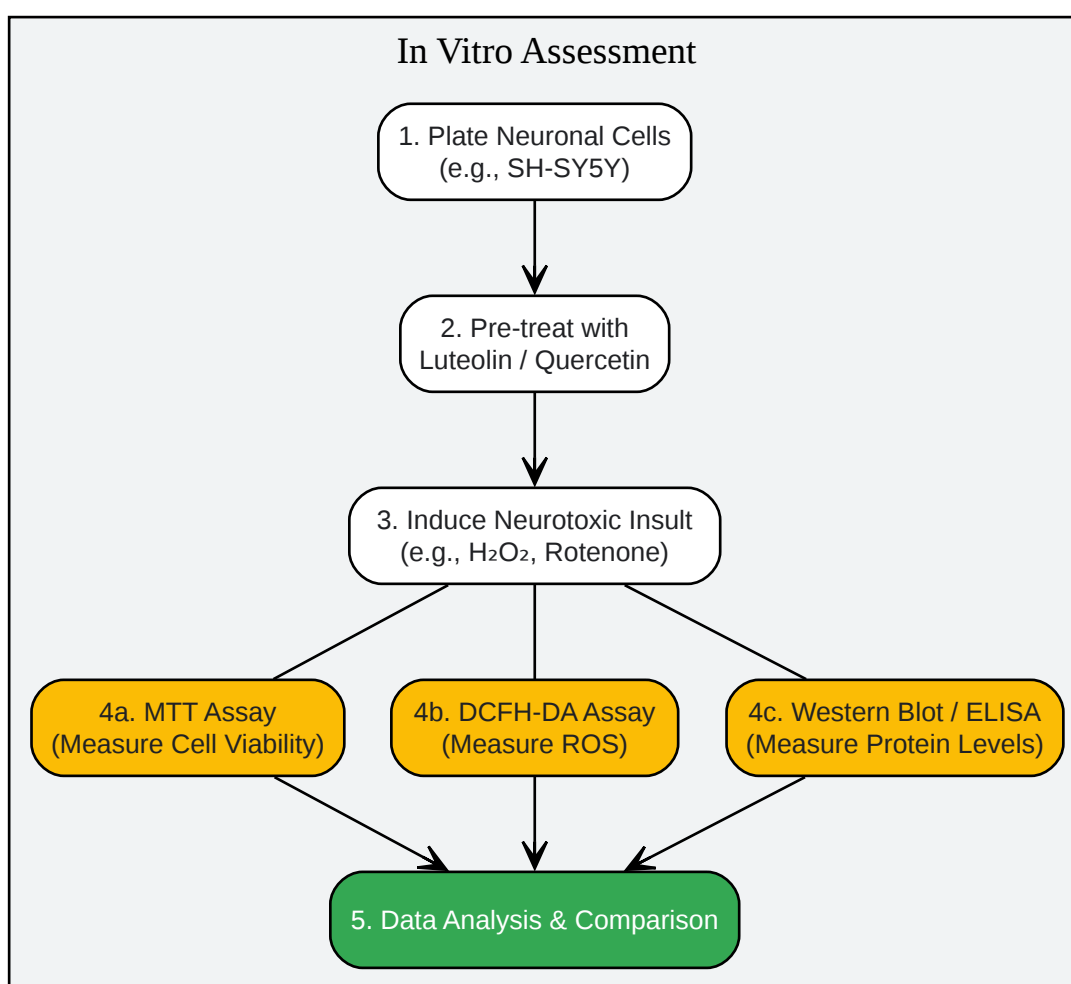
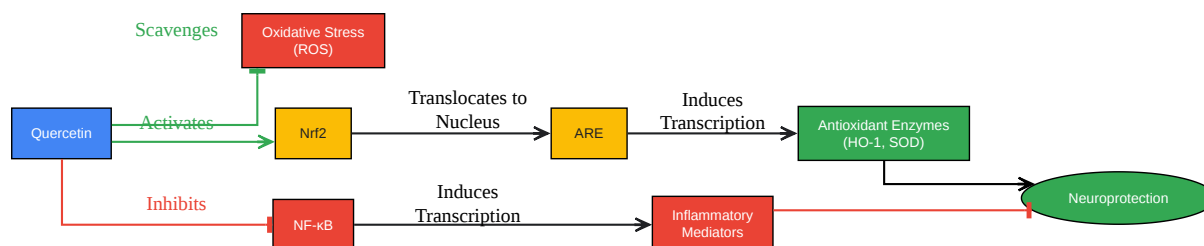
Key Signaling Pathways in Neuroprotection

Both Luteolin and Quercetin mediate their neuroprotective effects by modulating critical signaling cascades. The diagrams below illustrate their primary mechanisms of action.



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Caption: Luteolin's neuroprotective signaling pathway.



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